

(-)-Ambroxide material safety data sheet (MSDS) information

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Compound of Interest

Compound Name:	(-)-Ambroxide
CAS No.:	100679-85-4
Cat. No.:	B7821676

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An In-depth Technical Guide to the Material Safety Data Sheet (MSDS) for **(-)-Ambroxide**

For researchers, scientists, and drug development professionals, a thorough understanding of the safety and handling protocols for chemical compounds is paramount. This technical guide provides a comprehensive overview of the Material Safety Data Sheet (MSDS) for **(-)-Ambroxide**, a key ingredient in the fragrance and flavor industries.[1][2] This document synthesizes available data on its physical and chemical properties, toxicological profile, and handling procedures to ensure safe laboratory practices.

Section 1: Chemical Identification and Physical Properties

(-)-Ambroxide, also known as Ambroxan, is a synthetic diterpenoid with a characteristic ambergris-like odor.[2] It is widely used in perfumery as a fixative and for its unique scent profile.[2][3] Its chemical and physical properties are summarized below.

Identifier	Value	Source
IUPAC Name	(3aR,5aS,9aS,9bR)-3a,6,6,9a-tetramethyl-2,4,5,5a,7,8,9,9b-octahydro-1H-benzo[e] [4]benzofuran	[4]
CAS Number	6790-58-5	[1][4][5][6][7]
Molecular Formula	C ₁₆ H ₂₈ O	[1][2][4][7]
Molecular Weight	236.39 g/mol	[1][4][7]
Appearance	White crystalline solid/powder	[1][3][8]
Melting Point	74 - 77 °C	[1][6]
Boiling Point	272 - 274 °C	[1]
Density	0.939 g/mL at 25 °C	[1]
Water Solubility	1.88 mg/L at 20 °C	[9]
Log P (octanol/water)	5.09	[9]

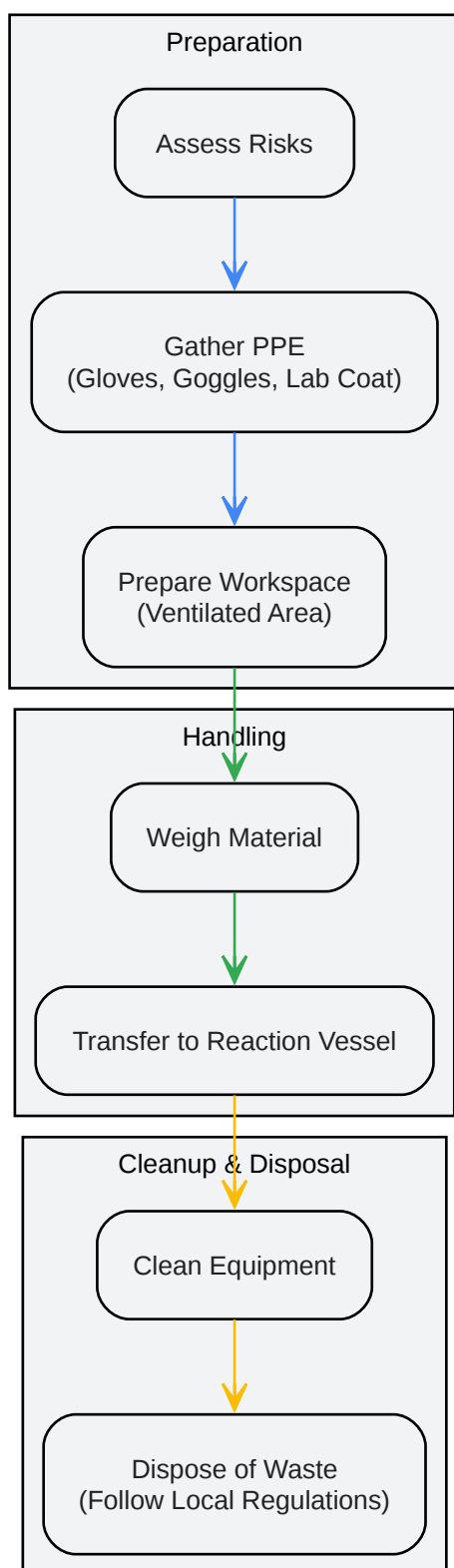
Section 2: Hazard Identification and Safety

Precautions

According to the available Safety Data Sheets, **(-)-Ambroxide** is generally not classified as a hazardous substance.[10] However, as with any chemical, appropriate safety measures should be followed.

Hazard Classification	Statement	Source
GHS Classification	Not a hazardous substance or mixture	[10]
Potential Hazards	May be harmful in contact with skin. Very toxic to aquatic life with long lasting effects.	[11]
Precautionary Statements	P264: Wash hands thoroughly after handling.P270: Do not eat, drink, or smoke when using this product.P280: Wear protective gloves/eye protection/face protection.P301+P312: IF SWALLOWED: Call a POISON CENTER or doctor if you feel unwell.P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.	[3]

The following diagram illustrates a general workflow for the safe handling of **(-)-Ambroxide** in a laboratory setting.



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Safe Handling Workflow for (-)-Ambroxide

Section 3: Toxicological and Ecological Information

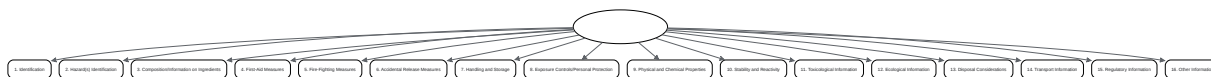
Detailed toxicological studies on **(-)-Ambroxide** are not extensively reported in publicly available MSDSs.[6] The available data suggests low acute toxicity.

Toxicological Data	Value	Source
Acute Oral Toxicity	No data available	[6][9]
Acute Dermal Toxicity	No data available	[6][9]
Acute Inhalation Toxicity	No data available	[6][9]
Skin Corrosion/Irritation	Not classified as an irritant	[12]
Serious Eye Damage/Irritation	Not classified as an irritant	[12]
Carcinogenicity	Not identified as a carcinogen by IARC, ACGIH, NTP, or OSHA	[6]

Ecological data indicates that **(-)-Ambroxide** may be harmful to aquatic organisms.[8][11]

Ecotoxicity Data	Value	Source
Toxicity to fish (<i>Danio rerio</i>)	LC50 > 0.51 mg/L (96 h)	[9]
Toxicity to daphnia (<i>Daphnia magna</i>)	EC50 > 0.92 mg/L (48 h)	[9]
Toxicity to algae (<i>Pseudokirchneriella subcapitata</i>)	EC50 > 1.4 mg/L (72 h)	[9]

The following diagram outlines the key information typically found in a Material Safety Data Sheet.



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Structure of a Material Safety Data Sheet

Section 4: Experimental Protocols

Detailed experimental protocols for the toxicological and ecological data cited in the MSDSs are not publicly available in these documents. The provided values are summaries of studies conducted by manufacturers or regulatory bodies. For detailed methodologies, researchers should refer to the primary scientific literature or contact the manufacturer directly.

Section 5: First Aid and Emergency Procedures

In case of exposure, the following first aid measures are recommended.[6]

Exposure Route	First Aid Measures	Source
Inhalation	Move person into fresh air. If not breathing, give artificial respiration.	[6]
Skin Contact	Wash off with soap and plenty of water.	[6]
Eye Contact	Flush eyes with water as a precaution.	[6]
Ingestion	Never give anything by mouth to an unconscious person. Rinse mouth with water.	[6]

In case of a fire, use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide as suitable extinguishing media. For spills, sweep up the material and place it in a suitable, closed container for disposal. Avoid generating dust and prevent the product from entering drains.

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